

An In-depth Technical Guide to the Properties of 2-Aminoterephthalamide

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Compound of Interest

Compound Name: 2-Aminoterephthalamide

Cat. No.: B7981426

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Abstract: **2-Aminoterephthalamide**, a derivative of terephthalic acid, is a molecule of significant interest in the fields of polymer chemistry, materials science, and drug development. Its unique structure, featuring a central aromatic ring substituted with both amino and amide functionalities, imparts a combination of properties that make it a valuable building block for advanced materials and a potential pharmacophore. This technical guide provides a comprehensive overview of the chemical and physical properties of **2-aminoterephthalamide**, methodologies for its synthesis, and its potential applications. The insights provided herein are intended to support researchers, scientists, and professionals in drug development in harnessing the full potential of this versatile compound.

Introduction

2-Aminoterephthalamide is an aromatic compound featuring a benzene ring with two carboxamide groups and an amino group. This trifunctional nature allows for a rich chemistry, enabling its participation in a variety of chemical transformations. The presence of the aromatic core provides rigidity and thermal stability, while the amide and amine groups offer sites for hydrogen bonding and further functionalization. This guide will delve into the core properties of this molecule, offering a foundational understanding for its application in scientific research and development.

Chemical and Physical Properties

While specific experimental data for **2-aminoterephthalamide** is not extensively documented in publicly available literature, its properties can be reliably inferred from its constituent functional groups and related compounds, such as 2-aminoterephthalic acid and terephthalamide.

Molecular Structure and Core Characteristics

The chemical structure of **2-aminoterephthalamide** consists of a 1,4-disubstituted benzene ring with carboxamide groups at positions 1 and 4, and an amino group at position 2.

Table 1: Core Properties of **2-Aminoterephthalamide**

Property	Value	Source/Method
Molecular Formula	C ₈ H ₉ N ₃ O ₂	Calculated
Molecular Weight	179.18 g/mol	Calculated
IUPAC Name	2-aminobenzene-1,4-dicarboxamide	Nomenclature
CAS Number	Not assigned	-

Inferred Physical Properties

The physical properties of **2-aminoterephthalamide** are expected to be influenced by the strong intermolecular hydrogen bonding afforded by the amide and amine groups.

Table 2: Inferred Physical Properties of **2-Aminoterephthalamide**

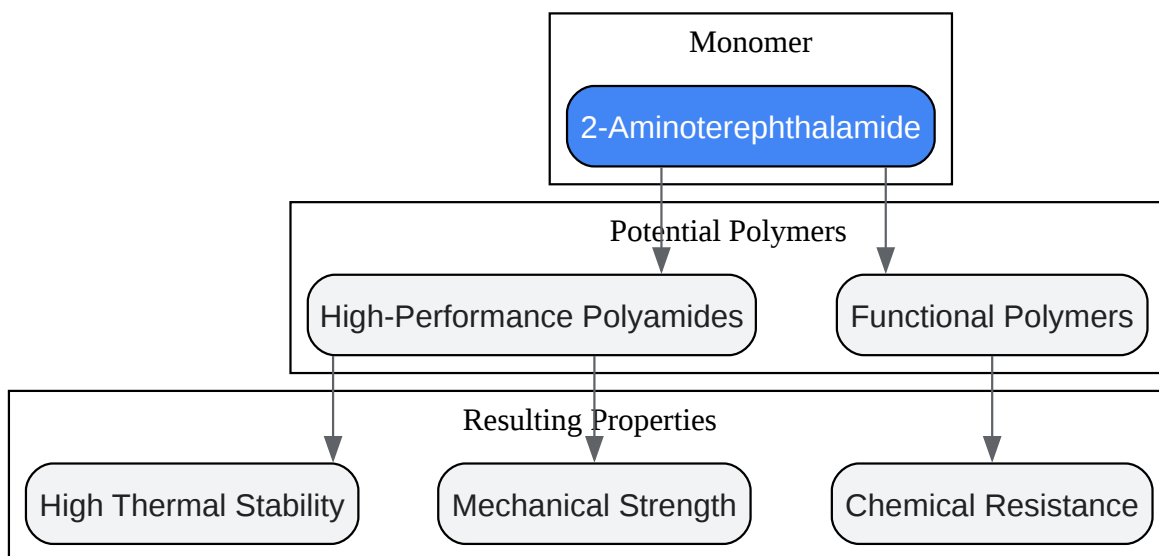
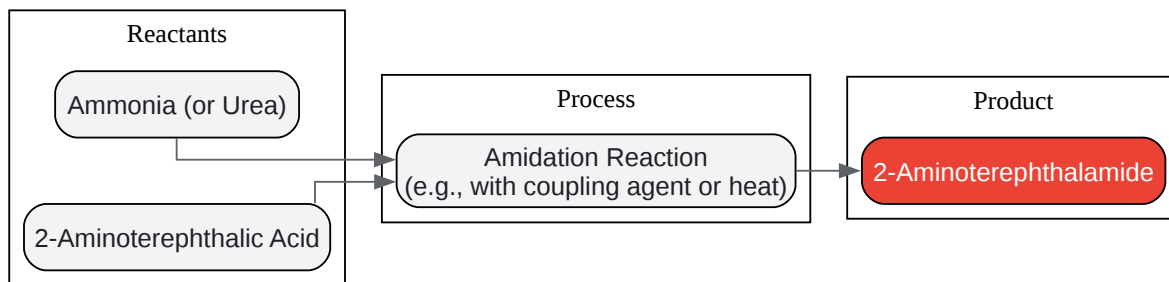
Property	Inferred Value	Rationale
Appearance	White to light yellow crystalline solid	Based on 2-aminoterephthalic acid and terephthalamide[1][2]
Melting Point	High, likely >300 °C (with decomposition)	Aromatic amides and the parent terephthalamide exhibit high thermal stability.[1][3]
Solubility	Sparingly soluble in water; soluble in polar aprotic solvents (e.g., DMSO, DMF)	Amide groups can hydrogen bond with water, but the aromatic ring reduces overall solubility.[1]

Synthesis of 2-Aminoterephthalamide

A feasible synthetic route to **2-aminoterephthalamide** involves the amidation of 2-aminoterephthalic acid. Several general methods for the synthesis of amides from carboxylic acids can be adapted for this purpose.[4][5][6]

Proposed Synthetic Pathway

The direct amidation of 2-aminoterephthalic acid with ammonia is a primary route. This can be achieved by first converting the carboxylic acid to a more reactive species, such as an acyl chloride or by using a coupling agent. A direct thermal condensation with a source of ammonia, such as urea, is also a potential method.[7]



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Sources

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